

Butyl Undec-10-enoate: A Synthetic Ester with Natural Roots

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Butyl undec-10-enoate

Cat. No.: B093067

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl undec-10-enoate, also known as butyl undecylenate, is a fatty acid ester with the chemical formula $C_{15}H_{28}O_2$.^{[1][2]} It is recognized for its applications in the cosmetic, pharmaceutical, and flavor industries.^{[3][4]} This guide provides a comprehensive technical overview of **Butyl undec-10-enoate**, addressing its natural occurrence, the biosynthesis of its precursor molecules, its chemical synthesis, and its various applications. While fatty acid esters as a class are abundant in nature, contributing to the aromas of fruits and the composition of waxes, the specific molecule of **Butyl undec-10-enoate** is not considered to be a naturally occurring compound.^{[5][6][7][8]}

Natural Occurrence: A Tale of Two Precursors

Current scientific literature indicates that **Butyl undec-10-enoate** is not found in nature.^[6] However, the building blocks of this ester, undec-10-enoic acid and butanol, both have natural origins.

Undec-10-enoic Acid (Undecylenic Acid)

Undec-10-enoic acid is an unsaturated fatty acid that is naturally derived from the pyrolysis of ricinoleic acid, a major component of castor oil from the castor bean (*Ricinus communis*).^{[9][10][11][12]} Interestingly, this fatty acid is also a natural component of human sweat.^[13] It is well-

regarded for its potent antifungal properties and is utilized in various topical and internal treatments to combat fungal infections like *Candida albicans*.^{[9][12][13]} Its mechanism of action involves inhibiting the formation of fungal biofilms and hyphae, which are crucial for the invasive growth of fungi.^[12]

Butanol

Butanol is a four-carbon alcohol that can be produced through the fermentation of biomass by various species of bacteria, most notably from the genus *Clostridium*. This process, known as acetone–butanol–ethanol (ABE) fermentation, was historically a primary method for the industrial production of butanol.

Chemical Synthesis of Butyl Undec-10-enoate

The industrial production of **Butyl undec-10-enoate** is achieved through the chemical synthesis process of esterification. This reaction involves the combination of undec-10-enoic acid with butanol, typically in the presence of an acid catalyst.

Fischer Esterification: The Primary Synthetic Route

The most common method for synthesizing **Butyl undec-10-enoate** is Fischer esterification. This acid-catalyzed reaction is a classic example of nucleophilic acyl substitution.

Reaction Mechanism:

- **Protonation of the Carbonyl Oxygen:** The acid catalyst protonates the carbonyl oxygen of undec-10-enoic acid, making the carbonyl carbon more electrophilic.
- **Nucleophilic Attack by Butanol:** The lone pair of electrons on the oxygen atom of butanol attacks the electrophilic carbonyl carbon.
- **Proton Transfer:** A proton is transferred from the oxonium ion to one of the hydroxyl groups.
- **Elimination of Water:** The protonated hydroxyl group leaves as a water molecule, a good leaving group.
- **Deprotonation:** The protonated carbonyl oxygen is deprotonated to regenerate the acid catalyst and form the final ester product, **Butyl undec-10-enoate**.

Properties and Applications

Butyl undec-10-enoate is a colorless to pale yellow liquid with a characteristically faint, waxy, and slightly fruity odor.[2] Its physical and chemical properties make it a valuable ingredient in several industries.

Property	Value
Molecular Formula	C15H28O2
Molecular Weight	240.38 g/mol [1][2]
Boiling Point	249-254 °C[3]
Flash Point	>100 °C[6]
Solubility	Soluble in ethanol

Table 1: Physicochemical Properties of **Butyl Undec-10-enoate**

Applications in Industry

- **Cosmetics and Personal Care:** Due to its emollient and skin-conditioning properties, **Butyl undec-10-enoate** is used in various skincare and haircare products, including lotions and creams.[3][4]
- **Pharmaceuticals:** Leveraging the antifungal properties of its undecylenic acid precursor, it is incorporated into topical antifungal creams and ointments.[3]
- **Flavor and Fragrance:** It is used as a flavoring agent in the food industry and as a component in fragrances, contributing a subtle waxy and fruity note.[1][2]
- **Polymers and Plastics:** It serves as a plasticizer and a monomer in the synthesis of specialty polymers, enhancing flexibility and durability.[3][4]

Analytical Characterization

The identification and quantification of **Butyl undec-10-enoate** can be achieved using standard analytical techniques employed in organic chemistry.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.

Experimental Protocol:

- **Sample Preparation:** Dilute the sample containing **Butyl undec-10-enoate** in a suitable solvent (e.g., hexane or dichloromethane).
- **Injection:** Inject a small volume (typically 1 μL) of the prepared sample into the GC inlet.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase.
- **Detection and Analysis:** As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that can be compared to a library of known compounds for identification.

Conclusion

In summary, **Butyl undec-10-enoate** is a synthetic compound that is not found in nature. Its significance lies in its versatile applications across multiple industries, which are a direct result of the combined properties of its naturally derived precursors, undec-10-enoic acid and butanol. A thorough understanding of its synthesis, properties, and analytical characterization is essential for researchers, scientists, and professionals in drug development and other relevant fields. The continued exploration of such synthetic compounds with natural origins holds promise for the development of novel and sustainable products.

References

- The Candida Diet. (2025, September 1). Natural Antifungals: The 7 Best Evidence-Based Options.
- MySkinRecipes.
- Parchem. (2025, December 30).
- Balance ONE. (2024, August 8).
- Chemistry LibreTexts. (2021, January 15). 23.

- The Good Scents Company.
- Native Essentials Skin Care. (2020, January 28).
- Lipotype.
- Balance ONE. (2024, March 8). Undecylenic Acid: Benefits for Candida Overgrowth.
- FooDB. (2010, April 8).
- Taylor & Francis. Fatty acid esters – Knowledge and References.
- Wikipedia.
- ResearchGate.
- YouTube. (2014, February 17). Esters 5.
- PubChem - NIH.
- Perfumer & Flavorist. (2016, April 6).
- J&K Scientific LLC. (2010, January 1).
- The Fragrance Conservatory.
- Chemical Bull Pvt. Ltd.
- NIH.
- PMC - NIH.
- Chem-Impex.
- PMC - NIH. Microbial biosynthesis of medium-chain 1-alkenes by a nonheme iron oxidase.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Showing Compound Butyl 10-undecenoate (FDB015313) - FooDB [foodb.ca]
- 2. Butyl 10-undecenoate | C₁₅H₂₈O₂ | CID 61027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Butyl-10-undecenoate | 109-42-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 4. chemimpex.com [chemimpex.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. butyl undecylenate, 109-42-2 [thegoodscentscompany.com]
- 7. lipotype.com [lipotype.com]
- 8. youtube.com [youtube.com]

- 9. thecandidadiet.com [thecandidadiet.com]
- 10. Undecylenic Acid (Fungicidal, Natural Preservative) [myskinrecipes.com]
- 11. parchem.com [parchem.com]
- 12. balanceone.com [balanceone.com]
- 13. thecandidadiet.com [thecandidadiet.com]
- To cite this document: BenchChem. [Butyl Undec-10-enoate: A Synthetic Ester with Natural Roots]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093067#is-butyl-undec-10-enoate-found-in-nature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com